

"chemical formula and structure of activated aluminum sesquichlorohydrate (AASCH)"

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Compound of Interest

Compound Name: Aluminum sesquichlorohydrate

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An In-depth Technical Guide to Activated **Aluminum Sesquichlorohydrate** (AASCH)

Introduction

Activated **Aluminum Sesquichlorohydrate** (AASCH) is a key active ingredient in modern antiperspirant and deodorant formulations. It belongs to the family of aluminum-based salts used to control perspiration and is recognized for its high efficacy. This document provides a comprehensive technical overview of AASCH, including its chemical structure, properties, synthesis, and mechanism of action, intended for researchers, scientists, and professionals in drug development.

Chemical Formula and Structure

Activated **Aluminum Sesquichlorohydrate** is not a simple monomeric compound but rather a complex inorganic polymer. Its composition can vary, but it is generally represented by a general formula.

The chemical formula for the basic **aluminum sesquichlorohydrate** complex can be expressed as $[Al_2(OH)_nCl_{6-n}]_m$, where n ranges from 1 to 5 and m is less than or equal to 10^[1]. More specific representations found in chemical databases include $AlClH_3O_2^+$ ^{[2][3]}. The key to its efficacy lies in the "activation" process, which modifies the distribution of aluminum polymer species.

Structurally, AASCH consists of polymeric aluminum-hydroxy-chloride complexes in an aqueous solution[1]. The activation process, typically involving heat treatment, leads to a specific distribution of these polymers, which is crucial for its enhanced antiperspirant activity. A US patent specifies that effective AASCH powders have an Aluminum to Chlorine (Al:Cl) atomic ratio of approximately 1.60 to 1.90[4].

The characterization of these polymeric species is often performed using Size Exclusion Chromatography (SEC) with a High-Performance Liquid Chromatograph (HPLC). The resulting chromatogram is typically divided into different "Bands," with Bands III and IV being of particular importance for high-efficacy AASCH[4].

Physicochemical and Performance Data

The properties of AASCH are summarized in the tables below, providing a clear comparison of its key characteristics.

Table 1: General Physicochemical Properties

Property	Value	Source(s)
Appearance	White to off-white powder	[2]
Molecular Formula	$\text{AlClH}_3\text{O}_2^+$	[3]
Molecular Weight	~97.46 g/mol	[3][5]
Solubility	Highly soluble in water	[2]
pH (in solution)	4-5	[2]

Table 2: Performance and Compositional Specifications

Parameter	Specification	Source(s)
Al:Cl Atomic Ratio	1.60 to 1.90	[4]
Band I Polymer Conc.	< 1%	[4]
Band III Polymer Conc.	≥ 20%	[4]
Band IV Polymer Conc.	≥ 15%	[4]
Combined Band III & IV	≥ 50%	[4]

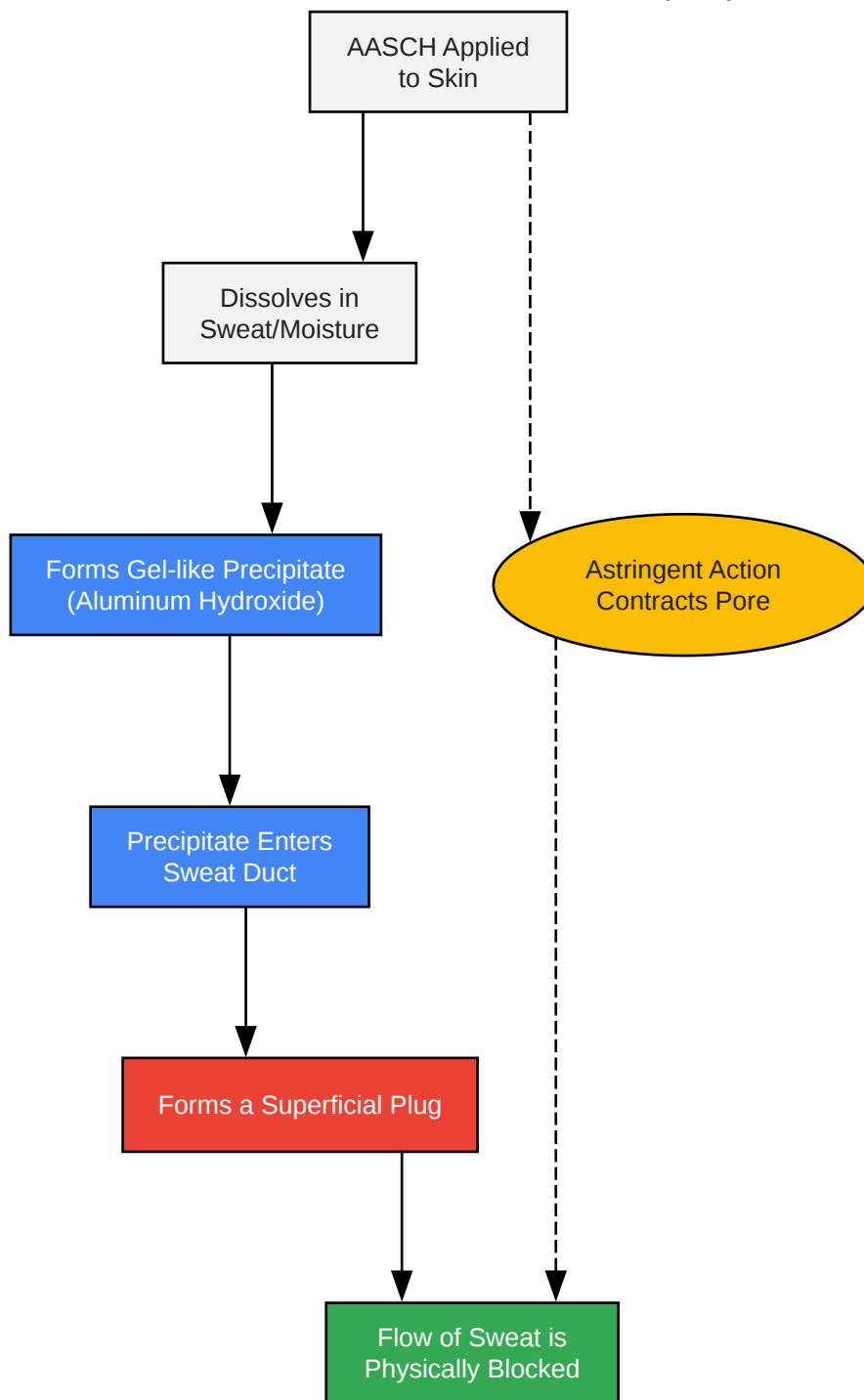
Mechanism of Action

The primary function of AASCH as an antiperspirant is the physical obstruction of sweat ducts. This mechanism does not involve a systemic physiological pathway but is a localized action on the skin surface.

- **Application & Dissolution:** When applied to the skin, the AASCH dissolves in sweat.
- **Polymer Precipitation:** The polymeric aluminum complexes precipitate out of the solution as the local pH rises, forming a gel-like substance.
- **Duct Blockage:** This gelled material enters the eccrine sweat gland ducts, forming temporary plugs[1][2].
- **Sweat Reduction:** These plugs physically block the ducts, reducing the amount of sweat that can reach the skin's surface[2].
- **Astringent Effect:** Additionally, AASCH exhibits astringent properties, causing a temporary contraction of the skin pores, which further contributes to the reduction in sweat flow[2].

The following diagram illustrates this mechanism.

Mechanism of Action of AASCH as an Antiperspirant

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Mechanism of Action of AASCH

Experimental Protocols

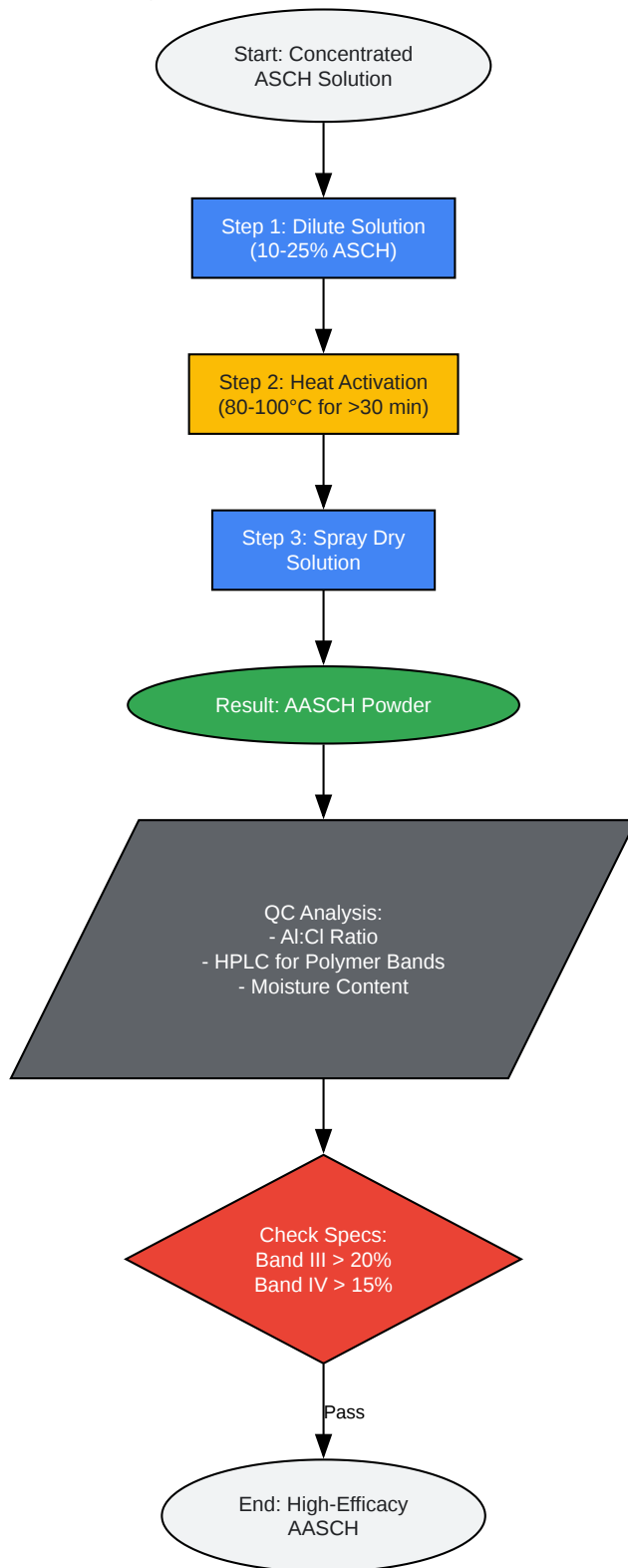
Synthesis and Activation of AASCH Powder

This protocol is based on methods described in the patent literature for producing high-efficacy AASCH powders[4].

- **Dilution:** Dilute a concentrated **aluminum sesquichlorohydrate** (ASCH) solution to a concentration of 10% to 25% with deionized water.
- **Activation (Heating):** Heat the diluted ASCH solution to a temperature between 80°C and 100°C. Maintain this temperature for a minimum of 30 minutes, with a preferred duration of 60-90 minutes. This step is critical for shifting the polymer distribution towards the more effective Band III and Band IV species.
- **Drying:** Dry the resulting activated AASCH solution to form a powder. Spray drying is a commonly employed and effective method for this step. The inlet temperature of the spray dryer should be controlled to produce a powder with the desired moisture content.
- **Analysis:** The final AASCH powder should be analyzed to confirm it meets the required specifications (Al:Cl ratio and polymer band distribution).

The logical workflow for this process is depicted below.

Manufacturing and Activation Workflow for AASCH Powder

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AASCH Manufacturing Workflow

Characterization by HPLC-SEC

The analysis of polymer distribution is essential for qualifying AASCH.

- **Sample Preparation:** Dissolve the AASCH powder in deionized water to create a solution containing 2% by weight of Aluminum[6].
- **Instrumentation:** Utilize a High-Performance Liquid Chromatograph (HPLC) system equipped with a Size Exclusion Chromatography (SEC) column suitable for separating inorganic polymers.
- **Mobile Phase:** The mobile phase should be an aqueous solution, such as 0.01M nitric acid, to ensure proper elution without altering the polymer structure.
- **Injection and Elution:** Inject the prepared sample into the HPLC system. Elute at a constant flow rate (e.g., 0.9 mL/min)[6].
- **Detection:** Use a suitable detector, such as a refractive index (RI) detector, to monitor the eluting polymers.
- **Data Analysis:** Integrate the peaks in the resulting chromatogram. The peaks are categorized into Bands (e.g., Band I, II, III, IV) based on their retention times, which correspond to different polymer sizes. Calculate the relative percentage of each band to determine if the AASCH meets the required specifications for high efficacy.

Efficacy Evaluation in Human Subjects

This is a summary of a clinical trial design used to assess antiperspirant efficacy[7].

- **Study Design:** A randomized, controlled, split-side (one treatment per axilla) study is an effective design.
- **Subjects:** Recruit subjects with primary axillary hyperhidrosis.
- **Treatment Protocol:**
 - **Initial Phase:** Subjects apply the test formulation (e.g., 20% AASCH lotion) to one axilla and a control (e.g., 20% Aluminum Chloride lotion) to the other, every night for two weeks.

- Maintenance Phase: Reduce application frequency to three times a week for the subsequent four to six weeks.
- Assessment Metrics:
 - Sweating Intensity Visual Scale (SIVS): A subjective scale for participants to rate their perceived sweating.
 - Hyperhidrosis Disease Severity Score (HDSS): A scale to measure the impact of hyperhidrosis on a patient's life.
 - Patient Satisfaction Score: A rating of the subject's satisfaction with the treatment.
- Data Collection: Collect scores at baseline (Week 0) and at regular follow-up visits (e.g., Weeks 1, 2, 4, 6, 8).
- Analysis: Compare the scores for the AASCH-treated axilla against the control and baseline values to determine efficacy and tolerability.

Conclusion

Activated **Aluminum Sesquichlorohydrate** is a highly effective antiperspirant active ingredient whose performance is directly linked to its specific polymeric composition. The activation process, involving controlled heating of a diluted solution, is crucial for optimizing the distribution of aluminum polymer species, particularly enhancing the concentration of Band III and Band IV polymers. Its mechanism of action is a well-understood physical blockage of the sweat ducts. The experimental protocols for synthesis, characterization, and efficacy testing outlined here provide a framework for the development and validation of advanced antiperspirant products.

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